

Structural Kinetics & Selectivity of 4-Methyl Substituted Hydroxyoxime Copper Extractants

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Compound of Interest

Compound Name: 1-(2-Hydroxy-4-methylphenyl)-1-dodecanone oxime

CAS No.: 40867-42-3

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Executive Summary

In the domain of copper solvent extraction (SX), hydroxyoximes (ketoximes and aldoximes) represent the industry standard for selectively recovering Cu(II) from acidic leach solutions.[1] While commercial reagents (e.g., LIX 984N, Acorga M5640) utilize long-chain alkyl substituents (C9–C12) primarily to ensure solubility in hydrocarbon diluents (kerosene), the fundamental coordination chemistry is best understood through their lower molecular weight analogues.

This guide focuses on 4-methyl substituted hydroxyoximes (specifically 4-methylsalicylaldoxime and 2-hydroxy-4-methylacetophenone oxime).[2] These compounds serve as high-fidelity model systems for investigating the electronic and steric factors governing extraction kinetics. Unlike their oily, isomeric C9-counterparts, 4-methyl derivatives often form crystalline complexes, allowing for precise crystallographic characterization of the "phenolic oxime trap" mechanism. This document details their synthesis, thermodynamic behavior, and the kinetic implications of 4-position substitution versus the industrial 5-position standard.

Molecular Architecture & Design Logic

The "4-Methyl" vs. "5-Nonyl" Distinction

Industrial extractants typically feature an alkyl group at the 5-position (para to the hydroxyl group). The 4-methyl substituted variants place the substituent para to the oxime (or carbonyl) carbon, altering the electronic density distribution across the chelation ring.

Feature	4-Methyl Substituted (Model)	5-Nonyl Substituted (Industrial)
Substitution Site	C4 (Para to Oxime/Carbonyl)	C5 (Para to Hydroxyl)
Electronic Effect	Donates e- density to Oxime C=N bond	Donates e- density to Phenolic O-H
Physical State	Often Crystalline Solid	Viscous Oil (Isomeric mixture)
Solubility	Limited in Kerosene (Requires modifiers)	High in Kerosene
Primary Use	Kinetic Studies, Crystallography (SAR)	Commercial Copper Production

Electronic Influence on Chelation

The extraction efficiency of hydroxyoximes relies on the acidity of the phenolic proton and the basicity of the oxime nitrogen.

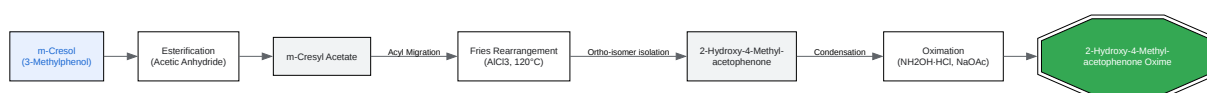
- **4-Methyl Substitution:** The inductive effect (+I) of the methyl group at the C4 position stabilizes the oxime carbon. This subtly modulates the basicity of the nitrogen donor, often resulting in faster complex formation kinetics compared to unsubstituted analogues.
- **Steric Factors:** Unlike the bulky nonyl groups, the 4-methyl group provides minimal steric hindrance, allowing researchers to isolate electronic effects from steric occlusion during kinetic modeling.

Synthesis Protocol: 2-Hydroxy-4-Methylacetophenone Oxime

Note: This protocol produces the ketoxime variant, a model for reagents like LIX 84-I.

Reaction Pathway Visualization

The synthesis follows a classic Friedel-Crafts acylation followed by oximation.



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Figure 1: Synthetic pathway for the production of 4-methyl substituted hydroxyoxime model extractants.

Detailed Methodology

Phase 1: Fries Rearrangement (Ketone Synthesis)

- Reagents: Mix m-cresyl acetate (0.1 mol) with anhydrous aluminum chloride (AlCl_3 , 0.12 mol).
- Reaction: Heat the mixture to 120°C in an oil bath for 2 hours. The AlCl_3 acts as a Lewis acid, catalyzing the migration of the acetyl group to the ortho position relative to the hydroxyl.
- Quenching: Cool and pour the viscous mass into ice-water acidified with HCl to decompose the aluminum complex.
- Isolation: Extract with dichloromethane (DCM), dry over MgSO_4 , and distill. The product, 2-hydroxy-4-methylacetophenone, is collected (b.p. approx. 110°C at 15 mmHg).

Phase 2: Oximation

- Setup: Dissolve the ketone (0.05 mol) in ethanol (50 mL).
- Addition: Add hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$, 0.075 mol) and sodium acetate (NaOAc , 0.075 mol) dissolved in minimum water.
- Reflux: Reflux the mixture for 3-4 hours. The NaOAc buffers the solution, facilitating the nucleophilic attack of hydroxylamine on the carbonyl carbon.
- Purification: Evaporate ethanol. Recrystallize the solid product from aqueous ethanol to obtain white needles of 2-hydroxy-4-methylacetophenone oxime.

Thermodynamics & Kinetics of Extraction

The Chelation Mechanism

The extraction proceeds via a cation exchange mechanism where two ligand molecules release protons to neutralize the Cu(II) charge, forming a neutral, lipophilic complex.

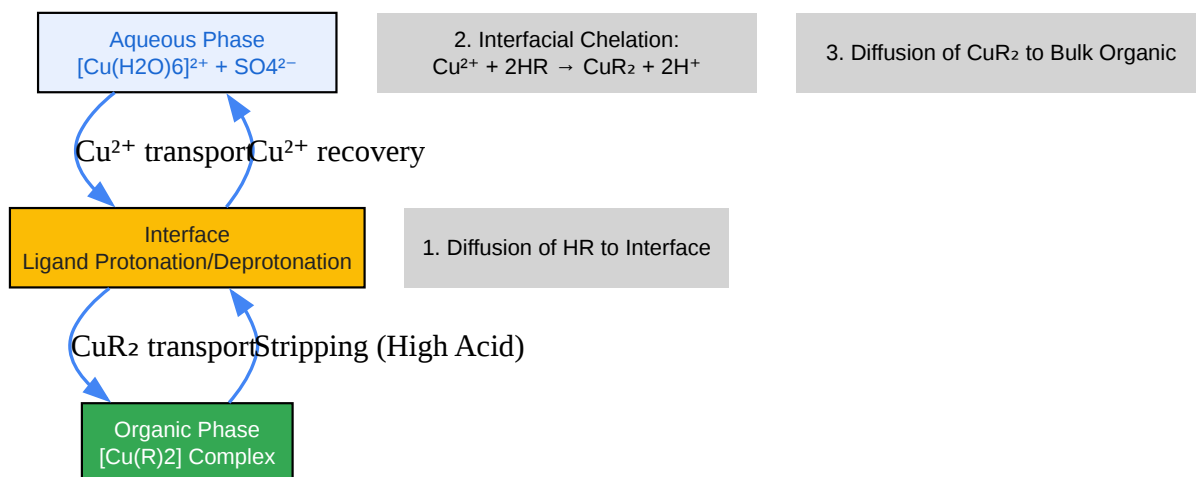
General Equation:

Kinetic Performance (Aldoxime vs. Ketoxime)

Research using 4-methyl models (Morley, 1987) has quantified the kinetic differences between aldoximes and ketoximes without the interference of long alkyl chains:

- 4-Methylsalicylaldoxime (Aldoxime): Exhibits extremely fast kinetics (). The lack of a methyl group on the oxime carbon reduces steric hindrance during the initial attack on the hydrated copper ion.
- 2-Hydroxy-4-methylacetophenone Oxime (Ketoxime): Shows slower kinetics (). The methyl group on the oxime carbon ($\text{C}=\text{N}-\text{CH}_3$) introduces steric bulk near the coordination site, requiring higher activation energy for the ligand exchange step.

Visualization of the Extraction Cycle:



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Figure 2: Interfacial mass transfer mechanism for hydroxyoxime copper extraction.

Quantitative Data: Cu/Fe Selectivity

One of the critical advantages of hydroxyoximes is their high selectivity for Copper over Iron.[3] 4-methyl substituted models demonstrate this selectivity profile clearly in controlled environments (Chloroform diluent, 25°C).

Parameter	4-Methylsalicylaldoxime	2-Hydroxy-4-methylacetophenone Oxime	LIX 84-I (Ref)*
Log K _{ex} (Cu)	1.85	0.95	~1.0 - 1.2
pH _{0.5} (Cu)	1.2	1.9	1.8
Cu/Fe Selectivity	> 2000	> 400	> 500
Stripping Efficiency	Moderate (Requires strong acid)	High (Easier to strip)	High

- LIX 84-I values provided for industrial benchmarking (5-nonyl variant).

Insight: The aldoxime (4-methylsalicylaldoxime) is a stronger extractant (extracts at lower pH) but is harder to strip. The ketoxime (acetophenone derivative) is weaker but offers excellent reversibility, mirroring the behavior of industrial blends like LIX 984N (which mixes strong aldoximes with reversible ketoximes).

Industrial Context & Applications

While 4-methyl substituted hydroxyoximes are not used directly in mega-scale mining due to their limited solubility in kerosene (leading to third-phase formation), they are pivotal in Structure-Activity Relationship (SAR) studies.

- **Benchmarking:** They serve as the "zero-steric" baseline when testing new bulky extractants.
- **Analytical Reagents:** Due to their crystallinity, they are used in gravimetric analysis of copper (e.g., forming precipitates similar to dimethylglyoxime with nickel).
- **Degradation Studies:** The 4-methyl core is used to study hydrolytic stability. Ketoximes (acetophenone based) are generally more resistant to acid hydrolysis than aldoximes, a trend perfectly predicted by the 4-methyl models.

References

- Morley, J. O. (1987). Theoretical Studies on Organic Transition Metal Complexes.[2] Part 4. An Investigation of Electronic and Structural Effects in o-Hydroxyaryloximes. Journal of the Chemical Society, Perkin Transactions 2.
- Szymanowski, J. (1993).[1][4] Hydroxyoximes and Copper Hydrometallurgy.[1][2][3][5][6] CRC Press/Taylor & Francis.
- Healy, M. R., et al. (2016).[4] Contributions of inner and outer coordination sphere bonding in determining the strength of substituted phenolic pyrazoles as copper extractants.[4] Dalton Transactions.
- BASF Corporation. (2015). LIX® Solvent Extraction Reagents: Technical Bulletin.
- Tait, B. K. (1984). The extraction of copper(II) by 2-hydroxy-4-methylpropiophenone oxime. Hydrometallurgy.[5]

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Sources

- [1. saimm.co.za](http://saimm.co.za) [saimm.co.za]
- [2. Theoretical studies on organic transition metal complexes. Part 4. An investigation of electronic and structural effects in o-hydroxyaryloximes - Journal of the Chemical Society, Perkin Transactions 2 \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [3. US3428449A - Extraction of copper from acidic liquors with a phenolic oxime - Google Patents \[patents.google.com\]](#)
- [4. researchgate.net](http://researchgate.net) [researchgate.net]
- [5. pdf.benchchem.com](http://pdf.benchchem.com) [pdf.benchchem.com]
- [6. Frontiers | Synthesis of Tert-Octylsalicylaldoxime and Its Application in Extraction of Cu\(II\) \[frontiersin.org\]](#)
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